

Reproducibility of N-(4-chlorophenyl)-3,5-diethoxybenzamide biological data

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Compound of Interest

Compound Name: *N-(4-chlorophenyl)-3,5-diethoxybenzamide*

Cat. No.: B5694370

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Reproducibility Guide: N-(4-chlorophenyl)-3,5-diethoxybenzamide

Executive Summary & Mechanism of Action

N-(4-chlorophenyl)-3,5-diethoxybenzamide functions as an allosteric activator of Glucokinase (GK), the hexokinase isozyme (IV) responsible for glucose sensing in pancreatic

-cells and the liver. Unlike ATP-competitive inhibitors, this compound binds to the allosteric activator site (a hydrophobic pocket located between the large and small domains of GK), stabilizing the "super-open" conformation and increasing the enzyme's affinity for glucose.

Reproducibility Challenge: The primary failure mode in reproducing data for this compound is solubility-driven assay interference and kinetic cooperativity masking. The 3,5-diethoxy substitution confers high lipophilicity (

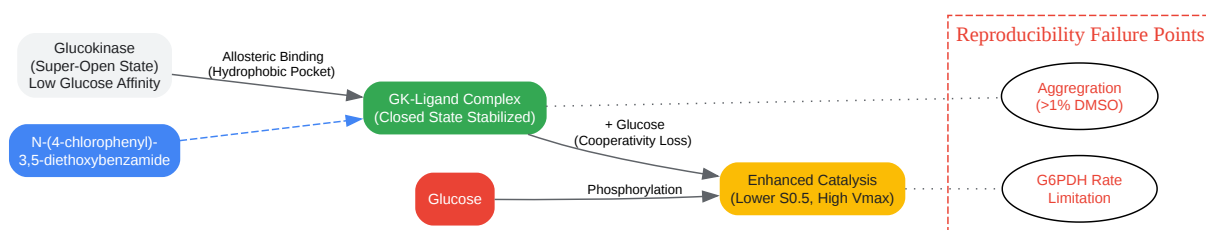
), leading to precipitation in aqueous buffers if DMSO concentrations are not strictly controlled.

Comparative Performance Matrix

Feature	N-(4-chlorophenyl)-3,5-diethoxybenzamide	GKA50 (Standard Probe)	Dorzagliatin (Clinical)
Primary Target	Glucokinase (Allosteric Site)	Glucokinase (Allosteric Site)	Glucokinase (Allosteric Site)
Mechanism	Increases & decreases	Increases & decreases	Dual-acting (Liver/Pancreas)
Solubility (pH 7.4)	Low (< 5 M without carrier)	Moderate	Optimized
Hill Slope ()	Modulates from ~1.7 to ~1.0	Modulates to ~1.0	Modulates to ~1.0
Key Risk	Precipitation at >10 M	Off-target cytotoxicity	Clinical hypoglycemia

Mechanistic Visualization

The following diagram illustrates the allosteric activation pathway and the critical points where experimental variability is introduced.



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Caption: Allosteric activation mechanism of Glucokinase by benzamide derivatives, highlighting critical failure points (aggregation and coupling enzyme limitations).

Validated Experimental Protocols

Experiment A: Coupled Enzyme Kinetic Assay (In Vitro)

Objective: Determine the

and the shift in Hill coefficient (

) and

for glucose. Principle: GK activity is coupled to Glucose-6-Phosphate Dehydrogenase (G6PDH), reducing

to

(absorbance at 340 nm).

Reagents & Preparation^{[1][2]}

- Buffer: 25 mM HEPES (pH 7.4), 50 mM KCl, 1 mM MgCl₂, 1 mM DTT.
 - Critical: DTT is essential to prevent oxidation of GK cysteines.
- Coupling System: 1 mM NAD⁺, 1 mM ATP, 5 U/mL G6PDH (*Leuconostoc mesenteroides*).
 - Note: Use *L. mesenteroides* G6PDH, not yeast, as it can utilize NAD⁺ specifically.
- Compound Stock: 10 mM in 100% DMSO.
 - Storage: Aliquot and store at -20°C. Do not freeze-thaw >3 times.

Step-by-Step Protocol

- Master Mix: Prepare buffer containing ATP, NAD

, and G6PDH.
- Glucose Titration: Prepare a range of glucose concentrations (0.5 mM to 25 mM) to capture the sigmoidal curve.
- Compound Addition: Add **N-(4-chlorophenyl)-3,5-diethoxybenzamide** to the Master Mix.
 - Strict Control: Final DMSO concentration must be

1% (v/v). Higher DMSO inhibits G6PDH and causes compound precipitation.
- Initiation: Add Recombinant Human Glucokinase (20-50 nM final).
- Measurement: Monitor

for 10-20 minutes at 30°C.
- Analysis: Calculate initial velocities (

). Fit data to the Hill Equation:

Validation Criteria:

- Basal Hill Slope: The control (DMSO only) must show

.
- Activated Hill Slope: In the presence of the compound,

should approach 1.0-1.2 (Michaelis-Menten kinetics).
- : Should increase by 1.2-1.5 fold compared to control.

Experiment B: Cellular GSIS (Glucose-Stimulated Insulin Secretion)

Objective: Verify biological activity in a relevant cellular model (INS-1E or MIN6)

-cells).

Protocol

- Seeding: Seed INS-1E cells (2
10
cells/well) in 24-well plates. Culture for 48h.
- Starvation: Pre-incubate in KRB buffer (0 mM Glucose) for 1 hour to deplete intracellular glucose.
- Treatment: Incubate cells with the compound (1-10
M) in KRB buffer containing either:
 - Low Glucose: 2.8 mM (Basal secretion check)
 - High Glucose: 16.7 mM (Stimulated secretion check)
- Duration: 1 hour at 37°C.
- Detection: Measure insulin in supernatant using HTRF or ELISA.

Data Interpretation:

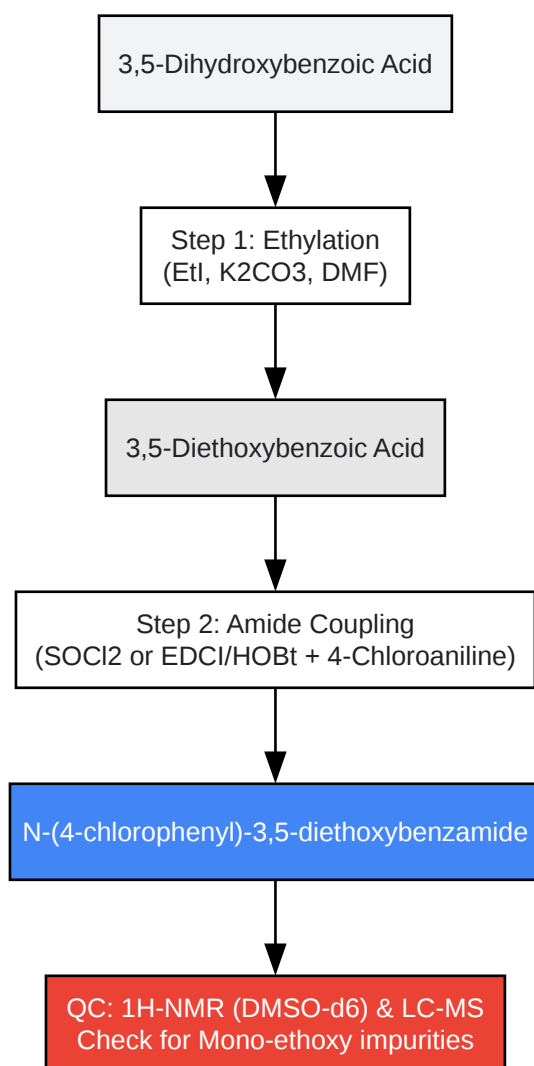
- Valid Result: The compound should significantly enhance insulin secretion at Low Glucose (2.8 mM), effectively lowering the glucose threshold for secretion.
- False Positive: If secretion is high in the absence of glucose, check for cytotoxicity (membrane leakage).

Troubleshooting & Reproducibility Checklist

Issue	Probable Cause	Corrective Action
Flat Dose-Response	Compound Precipitation	Ensure DMSO 1%. Use a detergent (0.01% Triton X-100) in the assay buffer.
No Change in Hill Slope	Enzyme Degradation	Freshly add DTT. GK is highly labile; use fresh aliquots of enzyme.
High Background Signal	NADH Oxidation	Protect assay plate from direct light. Ensure pH is strictly 7.4.
Inconsistent	Glucose Contamination	Use analytical grade glucose. Even trace glucose in "0 mM" controls skews the Hill fit.

Synthesis & Purity Verification Workflow

To ensure the compound used matches the biological data, the synthesis pathway must be verified.



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Caption: Synthetic route for **N-(4-chlorophenyl)-3,5-diethoxybenzamide**. Purity of the 3,5-diethoxy intermediate is critical to avoid mixed-activity impurities.

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